

Technical Support Center: Ivosidenib (AG-120)

Quality Control and Purity Assessment

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Compound of Interest

Compound Name: AGI-12026

Cat. No.: B15574180

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This guide provides researchers, scientists, and drug development professionals with technical support for the quality control and purity assessment of Ivosidenib (AG-120).

Frequently Asked Questions (FAQs)

What are the recommended methods for assessing the purity of Ivosidenib (AG-120)?

High-Performance Liquid Chromatography (HPLC) is a widely used and validated method for determining the purity of Ivosidenib.^{[1][2][3]} A stability-indicating HPLC method can effectively separate Ivosidenib from its degradation products and synthesis-related impurities.^{[1][3]}

How can I quantify Ivosidenib in biological matrices like plasma?

Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS) is a sensitive and validated method for the quantification of Ivosidenib in plasma samples, which is crucial for pharmacokinetic studies.^{[4][5]}

What are the typical acceptance criteria for a validated HPLC method for Ivosidenib?

According to the International Council for Harmonisation (ICH) guidelines, a validated HPLC method should meet specific criteria for linearity, precision, accuracy, and robustness.^[1] For instance, the relative standard deviation (RSD) for intraday and interday precision should typically be less than 2%.^{[1][3]}

What are the known stability characteristics of Ivosidenib?

Ivosidenib has been shown to be sensitive to degradation under acidic, alkaline, photolytic, and oxidative conditions.^[6] It is relatively stable under neutral hydrolysis and thermal stress.^[6] Stability studies are crucial to determine appropriate storage conditions and shelf-life.

Where can I find information on the synthesis of Ivosidenib and its potential impurities?

The synthesis of Ivosidenib has been described in scientific literature, and this information can be useful for identifying potential process-related impurities.^{[7][8][9]}

Troubleshooting Guide

Issue: Poor peak shape or resolution in HPLC analysis.

- Possible Cause: Inappropriate mobile phase composition or pH.
 - Solution: Optimize the mobile phase. A common mobile phase for Ivosidenib analysis consists of a mixture of methanol and a buffer like sodium acetate.^[1] Ensure the pH is suitable for the analyte's chemical properties.
- Possible Cause: Degraded column.
 - Solution: Replace the HPLC column with a new one of the same type (e.g., Zorbax Eclipse Plus C18).^{[1][3]}
- Possible Cause: Sample overload.

- Solution: Reduce the concentration of the sample being injected.

Issue: Inconsistent quantification results in LC-MS/MS.

- Possible Cause: Matrix effects from the biological sample.
 - Solution: Ensure proper sample preparation, such as protein precipitation with acetonitrile, to minimize matrix effects.^[5] The use of an internal standard is also crucial for accurate quantification.^[4]
- Possible Cause: Instability of the analyte in the matrix.
 - Solution: Verify the stability of Ivosidenib in the specific biological matrix under the storage and handling conditions used. Ivosidenib has been found to be stable for up to three freeze-thaw cycles and for at least one month at -80°C in mice plasma.^[4]

Issue: Appearance of unexpected peaks in the chromatogram.

- Possible Cause: Sample degradation.
 - Solution: Review the sample handling and storage procedures. Forced degradation studies can help identify the peaks corresponding to specific degradation products.^{[1][6]}
- Possible Cause: Contamination.
 - Solution: Ensure all solvents, reagents, and vials are clean and of high purity. Run a blank injection to check for system contamination.

Data Presentation

Table 1: Summary of a Validated HPLC Method for Ivosidenib Purity Assessment

Parameter	Recommended Conditions/Criteria
Column	Zorbax Eclipse Plus C18 (250 mm × 4.6 mm; 5 µm)[1]
Mobile Phase	Methanol and 0.1M Sodium Acetate Buffer (60:40 v/v)[1]
Detection Wavelength	246 nm[1]
Flow Rate	1.0 mL/min
Linearity Range	10–70 µg/mL[1]
Correlation Coefficient (R ²)	≥ 0.999[1]
Limit of Detection (LOD)	0.039 µg/mL[1]
Limit of Quantification (LOQ)	0.129 µg/mL[1]
Precision (%RSD)	< 2%[1]
Accuracy (% Recovery)	98–102%[3]

Table 2: Summary of a Validated LC-MS/MS Method for Ivosidenib Quantification in Plasma

Parameter	Recommended Conditions/Criteria
Column	Atlantis dC18 (100 x 4.6 mm, 3 µm)[4]
Mobile Phase	0.2% Formic acid:Acetonitrile (25:75, v/v)[4]
Flow Rate	1.0 mL/min[4]
Ionization Mode	Positive Ion Mode[5]
MRM Transition (Ivosidenib)	m/z 583.95 → 214.53[5]
Linearity Range	2–2,000 ng/mL in rat plasma[5]
Lower Limit of Quantification (LLOQ)	2 ng/mL in rat plasma[5]
Intra- & Inter-day Precision (%RSD)	5.72-10.7% in mice plasma[4]
Intra- & Inter-day Accuracy	Within 15% of nominal value[5]

Experimental Protocols

Protocol 1: HPLC Method for Purity Assessment of Ivosidenib

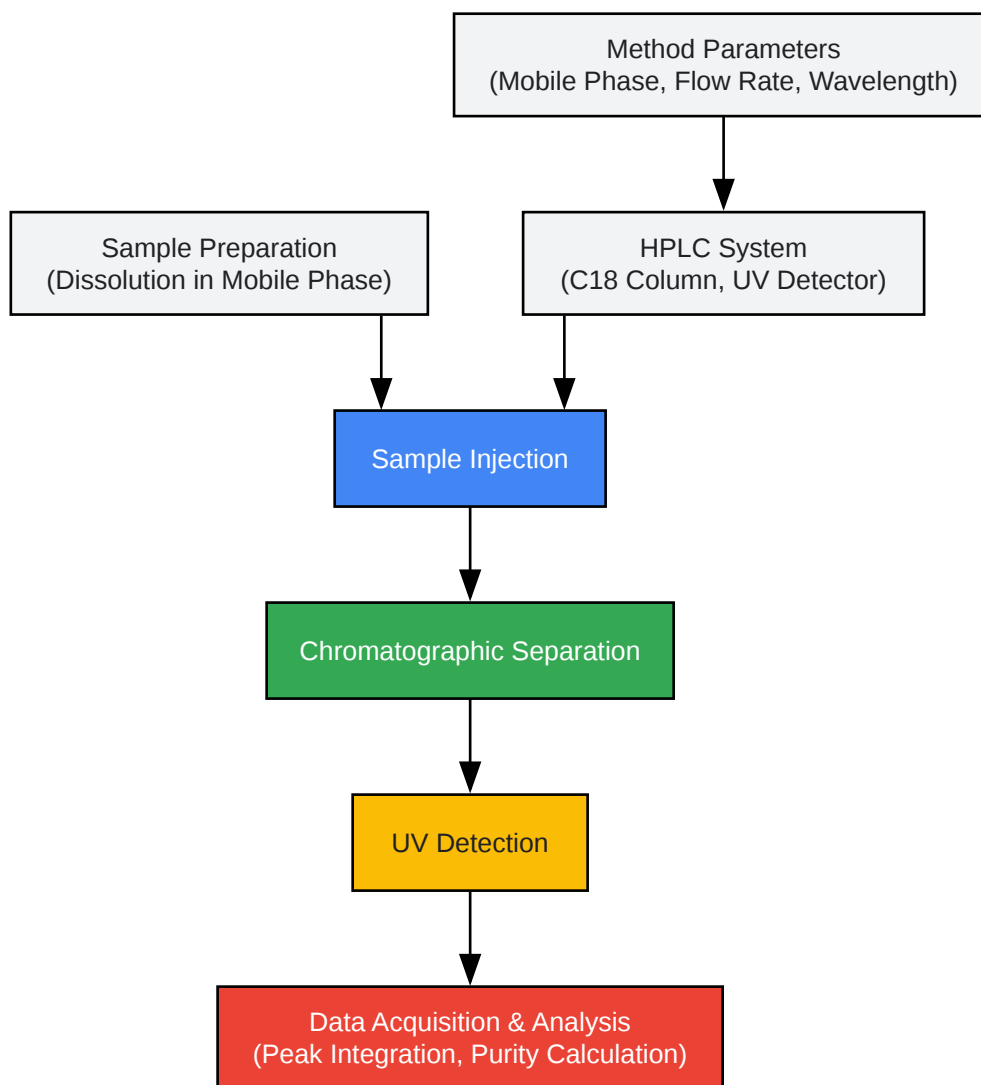
- Preparation of Mobile Phase: Prepare a 60:40 (v/v) mixture of HPLC-grade methanol and 0.1M sodium acetate buffer. Filter and degas the mobile phase before use.[1]
- Standard Solution Preparation: Accurately weigh and dissolve Ivosidenib reference standard in methanol to prepare a stock solution (e.g., 1000 µg/mL).[1] Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the desired concentration range (e.g., 10-70 µg/mL).[1]
- Sample Solution Preparation: Accurately weigh and dissolve the Ivosidenib sample in the mobile phase to a known concentration within the linear range of the method.
- Chromatographic Conditions:
 - Set up an HPLC system with a UV detector.
 - Use a Zorbax Eclipse Plus C18 column (250 mm × 4.6 mm; 5 µm).[1]

- Set the column temperature to ambient.
- Set the flow rate to 1.0 mL/min.
- Set the detection wavelength to 246 nm.^[1]
- Analysis: Inject equal volumes of the standard and sample solutions into the chromatograph.
- Data Analysis: Calculate the purity of the Ivosidenib sample by comparing the peak area of the main peak in the sample chromatogram to the peak area of the standard solution.

Protocol 2: Forced Degradation Study of Ivosidenib

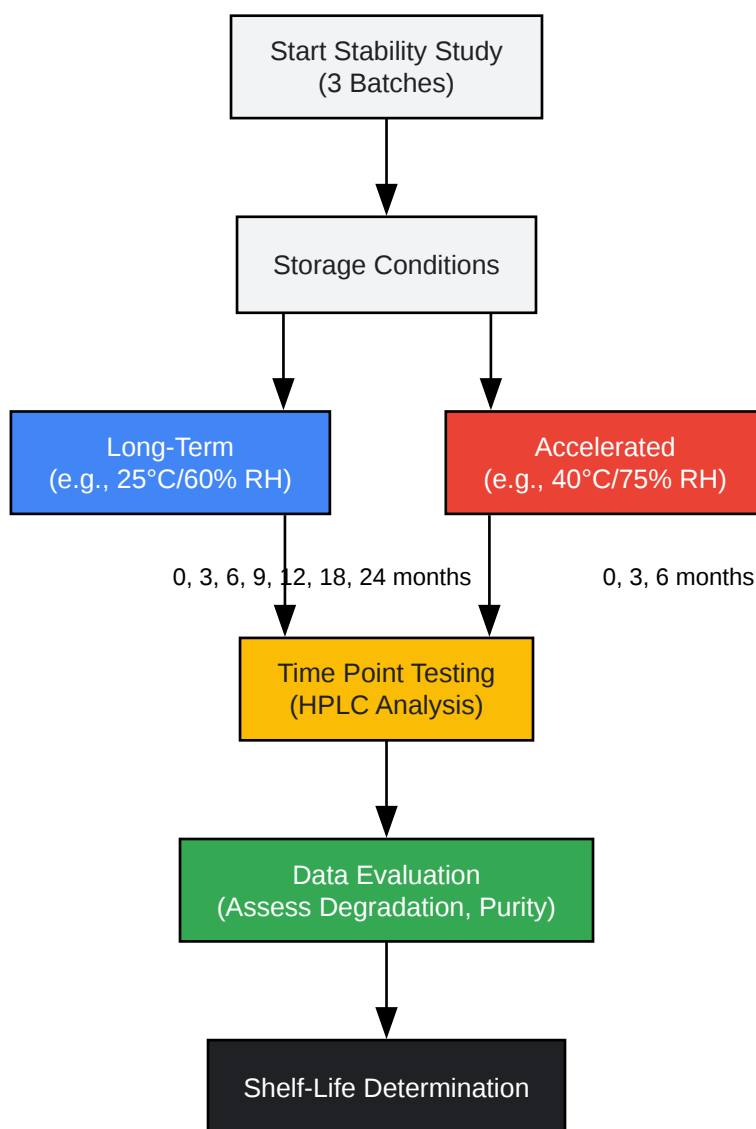
- Acid Degradation: Dissolve Ivosidenib in a solution of 0.1N HCl and heat at a controlled temperature (e.g., 60°C) for a specified time.
- Base Degradation: Dissolve Ivosidenib in a solution of 0.1N NaOH and heat at a controlled temperature for a specified time.
- Oxidative Degradation: Dissolve Ivosidenib in a solution of hydrogen peroxide (e.g., 3%) and keep at room temperature for a specified time.
- Thermal Degradation: Expose solid Ivosidenib to dry heat (e.g., 105°C) for a specified duration.
- Photolytic Degradation: Expose a solution of Ivosidenib to UV light (e.g., 254 nm) for a specified time.
- Analysis: After the specified stress period, neutralize the acidic and basic solutions. Dilute all samples to an appropriate concentration and analyze by a validated stability-indicating HPLC method to observe the degradation products and the remaining amount of Ivosidenib.

Visualizations



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Caption: Workflow for HPLC Purity Assessment of Ivosidenib.



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Caption: Logical Flow of a Typical Stability Study for Ivosidenib.

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